

Application Notes and Protocols for Kinetic Modeling of UCB-J PET Data

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Compound of Interest

Compound Name: UCB-J

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These application notes provide a comprehensive overview and detailed protocols for the kinetic modeling of Positron Emission Tomography (PET) data acquired with the synaptic vesicle glycoprotein 2A (SV2A) radiotracer **UCB-J**. The information is intended to guide researchers in designing, conducting, and analyzing **UCB-J** PET studies for the quantitative assessment of synaptic density in both preclinical and clinical settings.

Introduction

Synaptic vesicle glycoprotein 2A (SV2A) is a protein ubiquitously expressed in presynaptic terminals and is a key regulator of neurotransmitter release. [11C]**UCB-J** and its 18F-labeled counterpart, [18F]**UCB-J**, are PET radioligands with high affinity and selectivity for SV2A.[1][2] PET imaging with **UCB-J** allows for the in vivo quantification of SV2A, serving as a surrogate marker for synaptic density.[3] This technology is increasingly being used to investigate synaptic alterations in a variety of neurological and psychiatric disorders, including Alzheimer's disease, epilepsy, and Parkinson's disease.[3][4][5] Accurate quantification of the **UCB-J** PET signal is crucial for the reliable interpretation of these studies, and this is achieved through kinetic modeling of the dynamic PET data.

Quantitative Data Summary

The following tables summarize key quantitative parameters reported in the literature for the kinetic modeling of [11C]**UCB-J** and [18F]**UCB-J** PET data.

Table 1: [11C]UCB-J Injection and Metabolism Parameters in Humans

Parameter	Value	Reference
Injected Radioactivity	544 ± 145 MBq (Test) 538 ± 150 MBq (Retest)	[6]
Specific Radioactivity	107 ± 21 GBq/μmol (Test) 135 ± 44 GBq/μmol (Retest)	[6]
Injected Mass	1.65 ± 0.30 μg (Test) 1.38 ± 0.46 μg (Retest)	[6]
Parent Fraction at 15 min	36 ± 13%	[6][7]
Plasma Free Fraction	32 ± 1%	[6][7]

Table 2: [11C]UCB-J Test-Retest Reproducibility of Volume of Distribution (VT) in Humans

Brain Region	Mean Absolute Reproducibility	Reference
Across Regions	3-9%	[6][7]

Table 3: Comparison of [11C]UCB-J and [18F]UCB-J Metabolism in Mice

Tracer	Parent Fraction at 5 min	Parent Fraction at 15 min	Parent Fraction at 30 min	Reference
[11C]UCB-J	65.5 ± 3.2%	21.0 ± 2.7%	12.6 ± 2.7%	[1]
[18F]UCB-J	61.1 ± 6.8%	22.5 ± 4.2%	13.6 ± 3.7%	[1]

Table 4: Kinetic Modeling Parameters for [18F]UCB-J in Mice (2-Tissue Compartment Model)

Brain Region	VT(IDIF)	K1 (mL/cm ³ /min)	k2 (1/min)	k3 (1/min)	k4 (1/min)	Reference
Striatum (STR)	1.76 ± 0.16	0.17 ± 0.02	0.13 ± 0.02	0.05 ± 0.01	0.04 ± 0.01	[8]
Motor Cortex (MC)	1.68 ± 0.16	0.16 ± 0.02	0.13 ± 0.02	0.05 ± 0.01	0.04 ± 0.01	[8]
Hippocampus (HC)	1.64 ± 0.14	0.16 ± 0.02	0.13 ± 0.02	0.05 ± 0.01	0.04 ± 0.01	[8]
Thalamus (THAL)	1.63 ± 0.15	0.16 ± 0.02	0.13 ± 0.02	0.05 ± 0.01	0.04 ± 0.01	[8]
Cerebellum (CB)	1.54 ± 0.14	0.15 ± 0.02	0.13 ± 0.02	0.05 ± 0.01	0.04 ± 0.01	[8]

Experimental Protocols

Protocol 1: Human [¹¹C]UCB-J PET Imaging

1. Radiotracer Administration:

- Administer a bolus injection of [¹¹C]UCB-J (target dose ~540 MBq) intravenously over 1 minute using an automated infusion pump.[\[4\]](#)[\[6\]](#)
- Ensure the injected mass of UCB-J is low (e.g., < 2.0 µg) to occupy <1% of SV2A sites.[\[6\]](#)
- Radiochemical purity of [¹¹C]UCB-J should be >99%.[\[6\]](#)

2. PET Data Acquisition:

- Perform a transmission scan (e.g., 6 minutes) for attenuation correction prior to tracer injection.[\[6\]](#)
- Acquire dynamic PET data in list-mode for 90-120 minutes.[\[4\]](#)[\[6\]](#)

- Reconstruct the dynamic data into a series of time frames (e.g., 6 x 0.5 min, 3 x 1 min, 2 x 2 min, and 22 x 5 min).[6]

- Apply corrections for attenuation, normalization, scatter, randoms, and dead time.[4][6]

3. Arterial Blood Sampling and Analysis:

- Collect arterial blood samples throughout the scan to measure the arterial input function.[4][6]
- Sample frequently in the first few minutes (e.g., every 10-15 seconds) and less frequently later on.[9]
- Measure total radioactivity in whole blood and plasma.
- Analyze plasma samples (e.g., using HPLC) to determine the fraction of unmetabolized parent tracer over time.[6][9]
- Measure the plasma free fraction (fp).[6]

4. Image Processing and Kinetic Modeling:

- Co-register PET images to a corresponding MRI scan for anatomical delineation of regions of interest (ROIs).
- Generate regional time-activity curves (TACs) by averaging the PET signal within each ROI for each time frame.
- Perform kinetic modeling of the regional TACs using the metabolite-corrected arterial plasma input function.
 - The one-tissue compartment model (1TCM) is often sufficient and provides estimates of the total volume of distribution (VT).[6][7]
 - The two-tissue compartment model (2TCM) can also be used and provides similar VT estimates.[6][7]
- Generate parametric maps of VT for voxel-wise analysis.[6]

Protocol 2: Preclinical [^{18}F]UCB-J PET Imaging in Mice

1. Radiotracer Administration:

- Administer a bolus injection of [^{18}F]UCB-J intravenously.

2. PET Data Acquisition:

- Acquire dynamic PET data for at least 60 minutes. A 60-minute scan duration has been shown to be sufficient for reliable VT estimation.[\[1\]](#)[\[10\]](#)
- Reconstruct the dynamic data into time frames.

3. Input Function Determination:

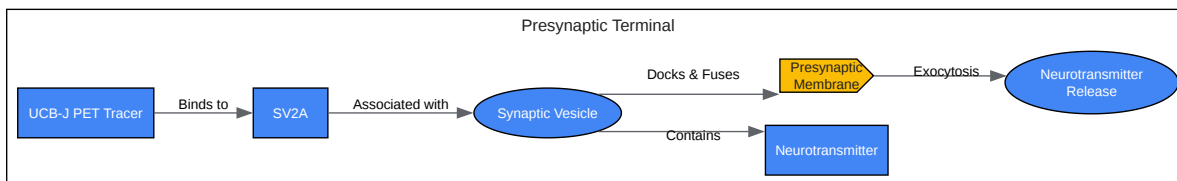
- An image-derived input function (IDIF) from a cardiac or major vessel ROI can be used.[\[1\]](#)[\[8\]](#)
- This requires correction for plasma-to-whole-blood ratio and radiometabolites.[\[1\]](#)[\[8\]](#) A population-based correction can be applied.[\[8\]](#)

4. Image Processing and Kinetic Modeling:

- Spatially normalize PET images to a template.[\[8\]](#)
- Define volumes-of-interest (VOIs) based on a brain atlas.[\[11\]](#)
- Generate regional TACs.
- Fit regional TACs using appropriate kinetic models:
 - The two-tissue compartment model (2TCM) has been shown to be stable for estimating microparameters (K_1 , k_2 , k_3 , k_4) and VT.[\[1\]](#)[\[8\]](#)
 - The Logan graphical analysis can also be used to estimate VT.[\[1\]](#)[\[8\]](#)
 - The one-tissue compartment model (1TCM) may fail to adequately fit the regional TACs in mice.[\[8\]](#)

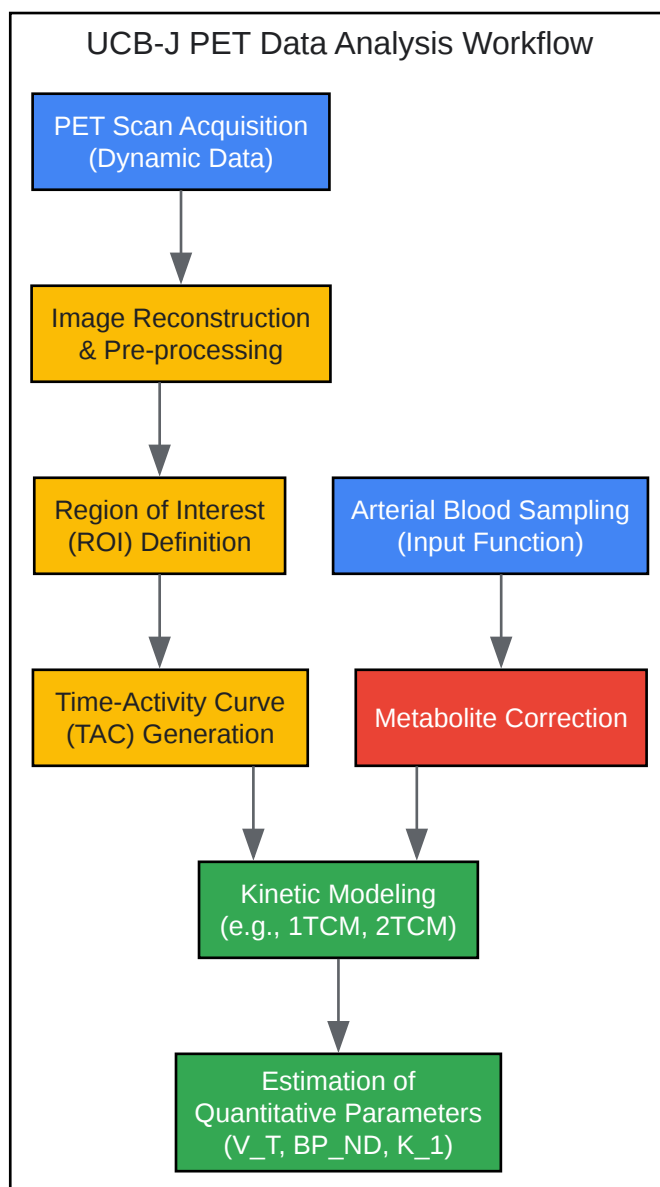
Visualizations

Signaling Pathway and Experimental Workflow



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Caption: **UCB-J** binding to SV2A on synaptic vesicles.



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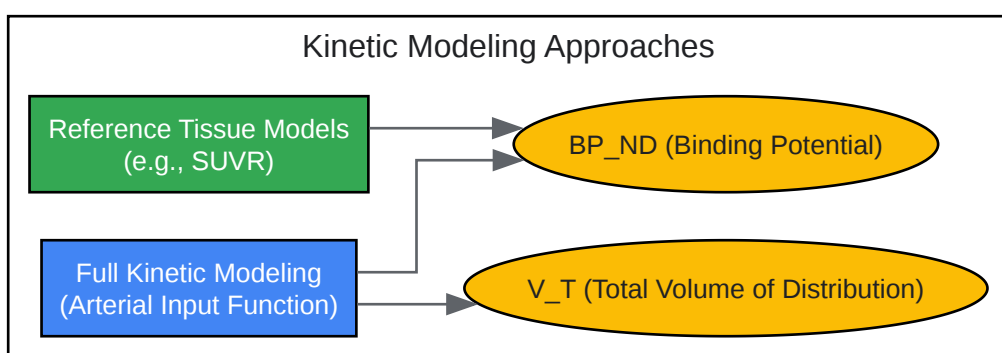
Caption: Workflow for kinetic modeling of **UCB-J** PET data.

Simplified Quantification Methods

For clinical applications and studies where arterial blood sampling is not feasible, simplified quantification methods can be employed. The Standardized Uptake Value Ratio (SUVR) is a common approach.

Protocol 3: Simplified Quantification using SUVR

- Reference Region Selection:
 - The centrum semiovale is often used as a reference region due to its low SV2A density. [\[12\]](#)[\[13\]](#)
- PET Data Acquisition:
 - A shorter scan duration may be sufficient. For **[11C]UCB-J**, a 60-90 minute post-injection scan window provides a good correlation between SUVR and the more quantitative binding potential (BPND). [\[3\]](#)[\[4\]](#)[\[13\]](#)
- SUVR Calculation:
 - Calculate the SUVR for a target region as the ratio of the mean radioactivity concentration in the target region to the mean radioactivity concentration in the reference region during the selected time window.
- Interpretation:
 - SUVR-1 provides an estimate of BPND. [\[13\]](#) While this method is less accurate than full kinetic modeling, it can be a robust alternative for longitudinal studies and large clinical trials.



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Caption: Comparison of kinetic modeling approaches.

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